

An In-depth Technical Guide to Cyclopropyl(4-fluorophenyl)methanol

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Compound of Interest

Compound Name: *cyclopropyl(4-fluorophenyl)methanol*

CAS No.: 827-88-3

Cat. No.: B1266660

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, analysis, and applications of **cyclopropyl(4-fluorophenyl)methanol**, a key building block in medicinal chemistry and organic synthesis.

Core Chemical Properties

Cyclopropyl(4-fluorophenyl)methanol, with the CAS number 827-88-3, is a secondary alcohol characterized by a cyclopropyl group and a 4-fluorophenyl moiety attached to a carbinol center.^{[1][2][3][4]} Its unique structure, combining a strained cyclopropane ring and a fluorine-substituted aromatic ring, makes it a valuable intermediate in the development of novel pharmaceutical agents.^[1]

Table 1: Physicochemical and Computed Properties

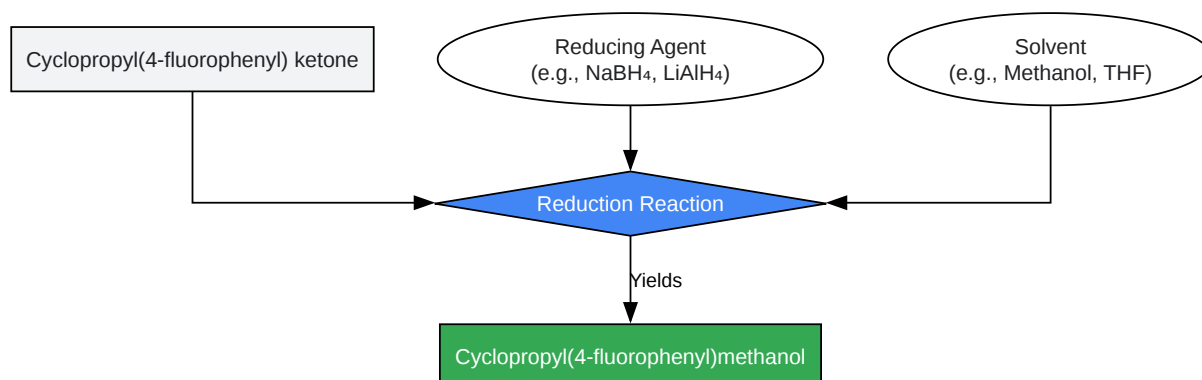
Property	Value	Source
IUPAC Name	cyclopropyl(4-fluorophenyl)methanol	[2][5]
Synonyms	alpha-Cyclopropyl-4-fluorobenzyl alcohol, a-CYCLOPROPYL-4-FLUOROBENZYL ALCOHOL	[5]
Molecular Formula	C ₁₀ H ₁₁ FO	[2][3][5][6]
Molecular Weight	166.19 g/mol	[2][5][6]
CAS Number	827-88-3	[1][2][3]
Exact Mass	166.079393132 g/mol	[2][5]
Topological Polar Surface Area	20.2 Å ²	[2][5]
Hydrogen Bond Donor Count	1	[2][5]
Hydrogen Bond Acceptor Count	2	[2][5]
Rotatable Bond Count	2	[2][5]
XLogP3-AA (Computed)	1.9	[2][5]

Synthesis and Experimental Protocols

The synthesis of **cyclopropyl(4-fluorophenyl)methanol** can be accomplished through several synthetic routes. The most common methods involve the reduction of a corresponding ketone or a nucleophilic substitution reaction.[1]

A. Reduction of Cyclopropyl(4-fluorophenyl) Ketone

This is a widely used method involving the reduction of the carbonyl group of cyclopropyl(4-fluorophenyl) ketone to a hydroxyl group using a reducing agent.



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Caption: Synthesis via Ketone Reduction.

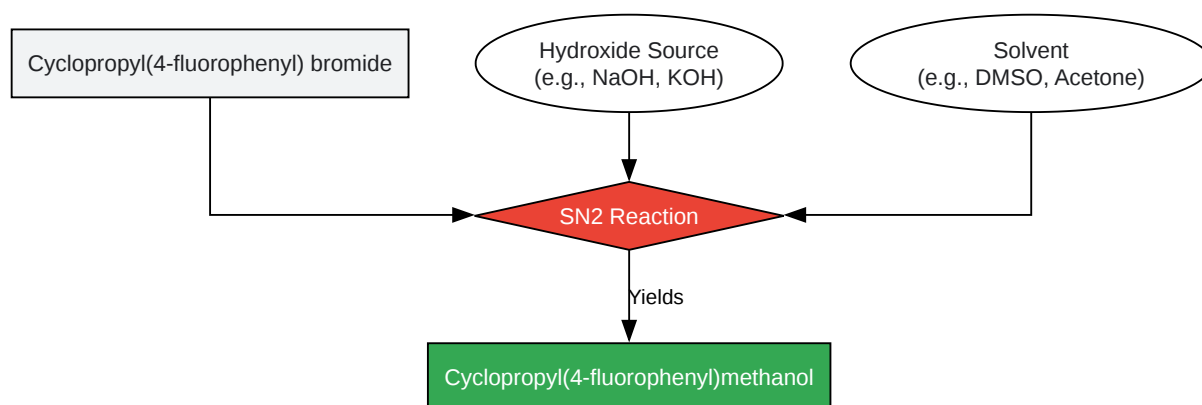
Experimental Protocol: Reduction using Sodium Borohydride

- Setup: To a 250 mL round-bottom flask equipped with a magnetic stirrer, add cyclopropyl(4-fluorophenyl) ketone (1 equivalent) dissolved in methanol (10 volumes).
- Cooling: Cool the solution to 0-5 °C in an ice bath.
- Addition of Reducing Agent: Slowly add sodium borohydride (NaBH₄) (1.5 equivalents) portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Quenching: Once the starting material is consumed, carefully quench the reaction by the slow addition of 1M hydrochloric acid (HCl) until the pH is neutral.
- Extraction: Remove the methanol under reduced pressure. Add water and extract the aqueous layer with ethyl acetate (3 x 10 volumes).

- Washing and Drying: Combine the organic layers and wash with brine, then dry over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **cyclopropyl(4-fluorophenyl)methanol**.

B. Nucleophilic Substitution

Another viable method involves the reaction of a cyclopropyl(4-fluorophenyl) halide with a hydroxide source.^[1]

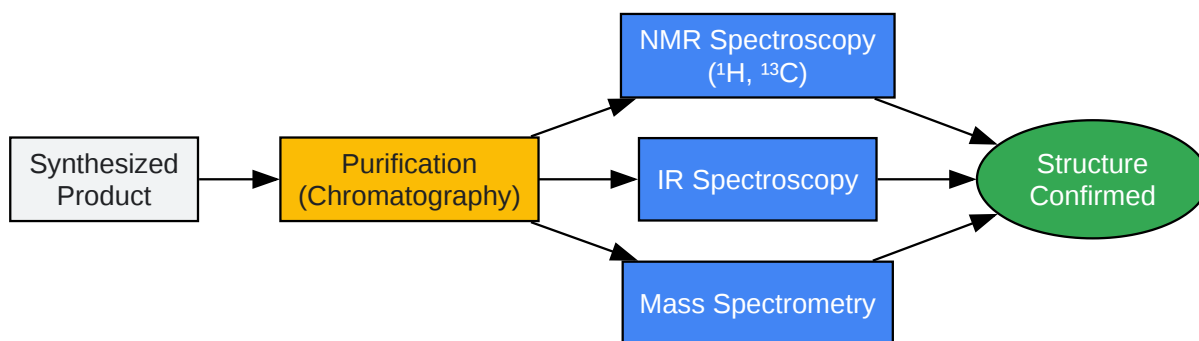


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Caption: Synthesis via Nucleophilic Substitution.

Spectroscopic and Analytical Characterization

The structure of **cyclopropyl(4-fluorophenyl)methanol** is confirmed using standard spectroscopic techniques.



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Caption: Post-Synthesis Characterization Workflow.

Expected Spectral Data:

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the cyclopropyl protons (a multiplet in the range of 0.4-1.2 ppm), the methine proton (CH-OH, a doublet around 4.5-5.0 ppm), the hydroxyl proton (a broad singlet), and the aromatic protons of the 4-fluorophenyl group (two doublets of doublets between 7.0-7.5 ppm).
- ¹³C NMR: The carbon NMR spectrum should display signals for the cyclopropyl carbons, the methine carbon (around 75-80 ppm), and the aromatic carbons, with the carbon attached to the fluorine showing a characteristic large coupling constant.
- IR Spectroscopy: The infrared spectrum will be dominated by a broad absorption band for the O-H stretch of the alcohol group (around 3200-3600 cm⁻¹). Other significant peaks include C-H stretches for the aromatic and cyclopropyl groups, C=C stretches for the aromatic ring (around 1500-1600 cm⁻¹), and a strong C-F stretch (around 1200-1250 cm⁻¹).

[7]

Applications in Research and Drug Development

Cyclopropyl(4-fluorophenyl)methanol is a versatile intermediate with significant applications:

- Medicinal Chemistry: It serves as a crucial building block for synthesizing more complex bioactive molecules. Its derivatives are investigated for potential anticancer, antimicrobial, and lipid-lowering activities.[1][5]

- Organic Synthesis: The compound's unique structural features, including the reactive cyclopropane ring and the fluorine atom which can modulate electronic properties, make it a valuable intermediate in various synthetic pathways.[1]
- Drug Discovery: A closely related structure, [2-Cyclopropyl-4-(4-fluorophenyl)quinolin-3-yl]methanol, is a key intermediate in the synthesis of the lipid-lowering drug NK-104, highlighting the pharmaceutical relevance of this chemical scaffold.[5]

Safety and Handling

Proper handling of **cyclopropyl(4-fluorophenyl)methanol** is essential due to its potential hazards. It is classified as an irritant.[2]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning

Source:[2][5][8]

Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[8][9]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container. Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[8][9]

- First Aid: In case of contact with skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. If inhaled, move to fresh air.[8][9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[8]

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